

Application Note: High-Sensitivity Quantitation of 15(S)-HEPE via Competitive ELISA

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Compound of Interest

Compound Name: 15S-Hepe
CAS No.: 86282-92-0
Cat. No.: B163520

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Abstract & Biological Context

15(S)-Hydroxyeicosapentaenoic acid (15(S)-HEPE) is a bioactive lipid mediator derived from the oxidation of eicosapentaenoic acid (EPA) by 15-lipoxygenase (15-LOX).[1][2] Unlike its arachidonic acid-derived counterpart (15-HETE), 15(S)-HEPE is increasingly recognized for its potent anti-inflammatory and pro-resolving properties, serving as a precursor to the E-series resolvins.[1][2]

Accurate quantification of 15(S)-HEPE in biological matrices (plasma, serum, tissue homogenates) is challenging due to its low physiological abundance (picogram/mL range) and structural similarity to other monohydroxy fatty acids.[1][2] While LC-MS/MS is the gold standard for absolute specificity, modern Competitive Enzyme-Linked Immunosorbent Assays (ELISA) offer a scalable, cost-effective alternative for high-throughput screening, provided that rigorous sample extraction and validation protocols are followed.[2]

This guide details the detection limits, sensitivity, and critical workflow requirements for quantifying 15(S)-HEPE using competitive ELISA platforms.

Technical Specifications & Performance Metrics

The following data represents typical performance characteristics for high-quality commercial 15(S)-HEPE competitive ELISA kits (e.g., specific assays from specialized lipid vendors).

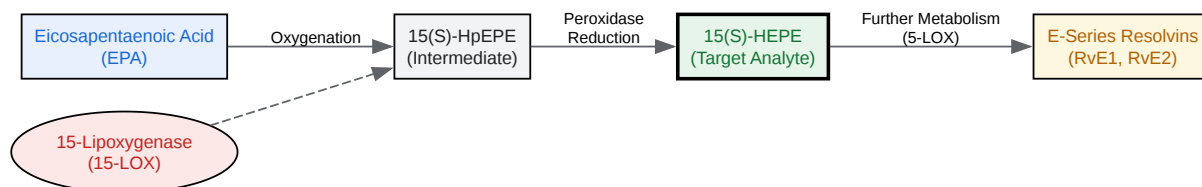
Table 1: Typical Performance Characteristics

Parameter	Specification	Notes
Assay Type	Competitive Enzyme Immunoassay	Analyte competes with tracer for antibody binding.[1][2][3]
Detection Limit (LOD)	~150 - 300 pg/mL	Defined as 80% B/B ₀ (Binding/Max Binding).[1][2]
Quantitation Limit (LLOQ)	~500 pg/mL	Lowest concentration with CV < 20%.[1][2]
Dynamic Range	0.5 – 50 ng/mL	Log-linear range of the standard curve.[2]
Specificity (Cross-Reactivity)	15(S)-HEPE: 100% 15(S)-HETE: < 1.0% EPA: < 0.01% 5-HEPE: < 0.1%	Critical: High specificity is required to distinguish from the abundant 15-HETE.[1][2]
Intra-Assay Precision	CV < 10%	Repeatability within a single plate.[2]
Inter-Assay Precision	CV < 15%	Reproducibility across different days/lots.
Sample Volume	50 - 100 µL	Per well (purified/extracted sample recommended).

Biological Pathway & Assay Principle[2]

Biosynthetic Pathway

15(S)-HEPE is generated when 15-Lipoxygenase acts on EPA, often upregulated during inflammation resolution.[1][2]



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Figure 1: Biosynthetic pathway of 15(S)-HEPE from EPA.[1][2] The analyte serves as a stable marker for the EPA-mediated anti-inflammatory cascade.

Competitive ELISA Principle

Unlike "Sandwich" ELISAs used for large proteins, small lipids like 15(S)-HEPE cannot bind two antibodies simultaneously.[1][2]

- Competition: The well is pre-coated with a capture antibody (e.g., Mouse anti-Rabbit IgG).[2] A specific Anti-15(S)-HEPE antibody is added.[1][2]
- The Race: Free 15(S)-HEPE (from your sample) and an Enzyme-Linked 15(S)-HEPE Tracer (Acetylcholinesterase or HRP conjugate) compete for the limited antibody binding sites.[1][2]
- Inverse Relationship:
 - High Sample 15-HEPE → Blocks Tracer binding → Low Signal.
 - Low Sample 15-HEPE → Max Tracer binding → High Signal.[2]

Critical Protocol: Sample Extraction

STOP: Do not run plasma or tissue homogenates directly. Lipids are bound to albumin and other proteins in biological matrices, which mask the epitope and cause massive interference. [2] Extraction is mandatory for accurate quantitation.

Protocol A: Solid Phase Extraction (SPE) - Gold Standard

Reagents: C18 SPE Columns (e.g., 200 mg), Methanol, Acidified Water (pH 3.5).[\[1\]](#)[\[2\]](#)

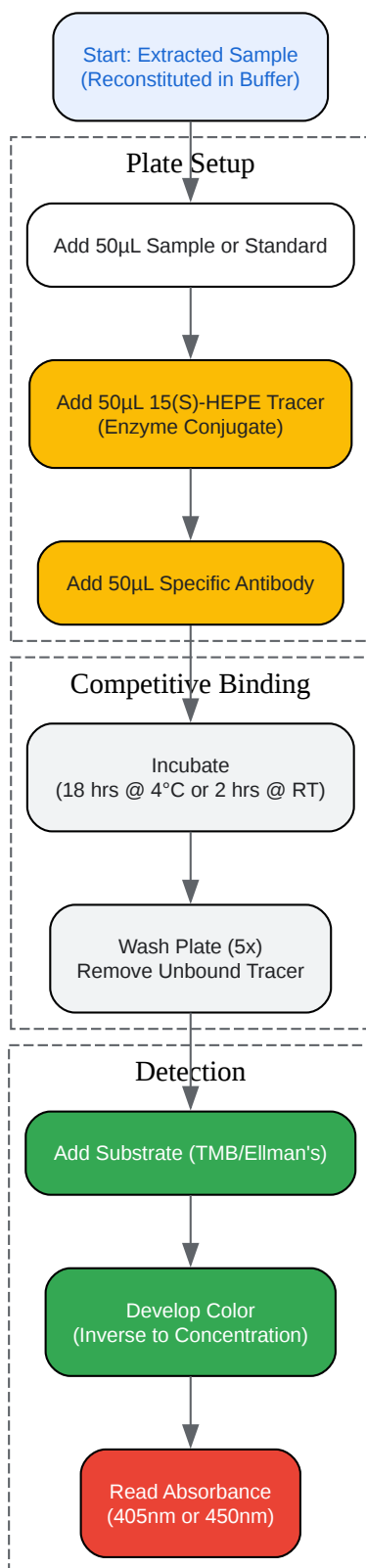
- Sample Prep: Dilute 500 µL plasma/tissue homogenate with 500 µL acidified water (pH 3.5) to protonate the lipids (improves binding to C18).[\[1\]](#)[\[2\]](#)
- Column Conditioning: Rinse C18 column with 2 mL Methanol followed by 2 mL water.
- Loading: Apply sample to the column.[\[2\]](#) Gravity flow or low vacuum.[\[2\]](#)
- Wash: Wash with 2 mL water to remove salts and proteins.[\[2\]](#)
- Wash: Wash with 2 mL 15% Methanol/Water to remove polar interferences.[\[2\]](#)
- Elution: Elute 15(S)-HEPE with 2 mL Methyl Formate or Methanol.
- Drying: Evaporate solvent under a stream of Nitrogen gas (N₂) or vacuum centrifuge.[\[2\]](#) Do not use heat >37°C.
- Reconstitution: Dissolve the residue in the kit's Assay Buffer (e.g., 100-200 µL) immediately before plating.

Protocol B: Liquid-Liquid Extraction (Alternative)

Use if SPE is unavailable, though recovery is more variable.[\[1\]](#)[\[2\]](#)

- Add 2 volumes of ice-cold Methanol to 1 volume of sample. Vortex.
- Centrifuge at 10,000 x g for 10 min to precipitate proteins.
- Collect supernatant.[\[2\]](#)
- Acidify to pH 3.5.[\[2\]](#)
- Extract 3x with organic solvent (e.g., Ethyl Acetate or Chloroform).[\[2\]](#)
- Pool organic layers, dry under Nitrogen, and reconstitute.[\[2\]](#)

Assay Workflow Diagram



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Figure 2: Step-by-step workflow for Competitive ELISA. Note that Tracer and Antibody are often added simultaneously.[\[2\]](#)

Data Analysis & Validation

Calculation of Results

Because this is a competitive assay, the data must be linearized.

- Calculate %B/B₀:
- Curve Fitting: Plot %B/B₀ (y-axis) vs. Log [Concentration] (x-axis).
- Regression: Use a 4-Parameter Logistic (4-PL) curve fit.[\[1\]](#)[\[2\]](#) Do not use linear regression.

Validating Recovery

To ensure your extraction method isn't losing the analyte:

- Spike-and-Recovery: Spike a known amount of 15(S)-HEPE standard into a "null" matrix (e.g., PBS or charcoal-stripped plasma) before extraction.[\[1\]](#)[\[2\]](#)
- Target Recovery: 80% - 120%. If < 50%, re-optimize the extraction pH or solvent choice.[\[2\]](#)

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
High Background (Low B/B ₀)	Incomplete washing	Increase wash steps to 5-6 times; use automated washer.
Low Sensitivity (Flat Curve)	Old reagents or Tracer degradation	Tracers are unstable. ^{[1][2]} Reconstitute fresh. Store -80°C.
"Drift" across plate	Temperature gradients	Incubate on an orbital shaker (300-500 rpm) to ensure equilibrium.
Samples read > Max Standard	Concentration too high	Dilute extracted sample 1:10 or 1:100 in Assay Buffer.
Samples read < Min Standard	Matrix interference	Proteins remaining in sample. Re-extract using SPE.

References

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